

Handling and safety precautions for 3-Bromo-2-fluorophenol

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Compound of Interest

Compound Name: *3-Bromo-2-fluorophenol*

Cat. No.: *B134220*

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Technical Support Center: 3-Bromo-2-fluorophenol

This technical support center provides essential information for researchers, scientists, and drug development professionals on the safe handling, storage, and use of **3-Bromo-2-fluorophenol**. It includes troubleshooting guides and frequently asked questions (FAQs) to address common issues encountered during experimentation.

Safety and Handling: Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **3-Bromo-2-fluorophenol**?

A1: **3-Bromo-2-fluorophenol** is considered a hazardous substance. The primary hazards include:

- Acute Toxicity: Harmful if swallowed, in contact with skin, or if inhaled.[1][2]
- Skin Irritation: Causes skin irritation.[1][2]
- Serious Eye Irritation: Causes serious eye irritation.[1][2]
- Respiratory Irritation: May cause respiratory irritation.[1][2][3]

Q2: What personal protective equipment (PPE) is required when handling **3-Bromo-2-fluorophenol**?

A2: Appropriate PPE should always be worn when handling this compound to minimize exposure. This includes:

- Eye Protection: Safety glasses with side shields or chemical goggles.[2]
- Hand Protection: Chemical-resistant gloves (e.g., neoprene, nitrile rubber).
- Body Protection: A lab coat or chemical-resistant apron. For larger quantities or situations with a higher risk of splashing, chemical-resistant coveralls may be necessary.[4]
- Respiratory Protection: Work should be conducted in a well-ventilated area, preferably a chemical fume hood, to avoid inhaling dust or vapors.[3] If a fume hood is not available or if aerosolization is likely, a NIOSH-approved respirator is recommended.

Q3: What are the proper storage conditions for **3-Bromo-2-fluorophenol**?

A3: Store **3-Bromo-2-fluorophenol** in a tightly closed container in a dry, cool, and well-ventilated area.[3] Keep it away from incompatible materials such as strong oxidizing agents and strong bases.[5]

Q4: What should I do in case of accidental exposure to **3-Bromo-2-fluorophenol**?

A4: Immediate action is crucial in case of exposure. Follow these first-aid measures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[6][7]
- Skin Contact: Immediately remove all contaminated clothing and wash the affected skin with plenty of soap and water for at least 15 minutes. Seek medical attention if irritation develops or persists.[2][6]
- Inhalation: Move the exposed person to fresh air. If they are not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek immediate medical attention.[6][8]

- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[6][9]

Q5: How should I handle a spill of **3-Bromo-2-fluorophenol**?

A5: For a small spill, ensure the area is well-ventilated and wear appropriate PPE. Absorb the spill with an inert, non-combustible material such as sand, earth, or vermiculite.[10] Collect the absorbed material into a suitable container for disposal.[11] For large spills, evacuate the area and contact your institution's environmental health and safety department. Do not allow the chemical to enter drains or waterways.[12]

Physical and Chemical Properties

Property	Value
Molecular Formula	C ₆ H ₄ BrFO
Molecular Weight	191.00 g/mol [1]
Appearance	Off-white to pale-yellow or yellow-brown solid
Boiling Point	207.4 °C at 760 mmHg[13]
Flash Point	79.2 °C[13]
CAS Number	156682-53-0[1]

Hazard Identification

Hazard Class	GHS Classification
Acute Toxicity, Oral	Category 4[1]
Acute Toxicity, Dermal	Category 4[2]
Acute Toxicity, Inhalation	Category 4[2]
Skin Corrosion/Irritation	Category 2[1][2]
Serious Eye Damage/Eye Irritation	Category 2[1][2]
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory tract irritation)[1][2][3]

Troubleshooting Guide for Synthetic Applications

This guide addresses common issues that may be encountered when using **3-Bromo-2-fluorophenol** in synthetic reactions, such as Suzuki-Miyaura cross-coupling or nucleophilic aromatic substitution.

Problem 1: Low or No Product Yield in a Suzuki-Miyaura Coupling Reaction

- Potential Cause 1: Catalyst Inactivity.

- Troubleshooting:

- Ensure the palladium catalyst is fresh and has been stored under an inert atmosphere.
 - Consider using a different palladium precatalyst or ligand. Buchwald or Beller-type monophosphine ligands can be effective.
 - Perform the reaction under strictly anhydrous and deoxygenated conditions. Purge the reaction vessel and solvents with an inert gas (e.g., argon or nitrogen).

- Potential Cause 2: Ineffective Base.

- Troubleshooting:

- The choice of base is critical. Ensure the base (e.g., K_2CO_3 , Cs_2CO_3 , K_3PO_4) is finely powdered and anhydrous.
 - Try a different base or a combination of bases. For some substrates, a stronger base may be required.

- Potential Cause 3: Poor Solubility of Reagents.

- Troubleshooting:

- Select a solvent system that ensures all reactants are in solution at the reaction temperature. Common solvents include toluene, dioxane, or THF with an aqueous phase.

- Heating the reaction mixture can improve solubility and reaction rates.

Problem 2: Incomplete Reaction or Multiple Byproducts in Nucleophilic Aromatic Substitution

- Potential Cause 1: Insufficient Nucleophilicity or Steric Hindrance.
 - Troubleshooting:
 - The fluorine atom is generally a poor leaving group in nucleophilic aromatic substitution. Harsher reaction conditions (higher temperature, stronger base) may be necessary.
 - If the nucleophile is sterically hindered, the reaction may be slow or may not proceed. Consider using a less hindered nucleophile if possible.
- Potential Cause 2: Side Reactions.
 - Troubleshooting:
 - The phenolic hydroxyl group is acidic and can be deprotonated by the base, potentially leading to O-alkylation or other side reactions. It may be necessary to protect the hydroxyl group before carrying out the substitution reaction.
 - Homocoupling of the starting material or the boronic acid (in Suzuki reactions) can be a competing side reaction. Optimizing the reaction conditions (catalyst loading, temperature, reaction time) can minimize these byproducts.

Problem 3: Difficulty in Product Purification

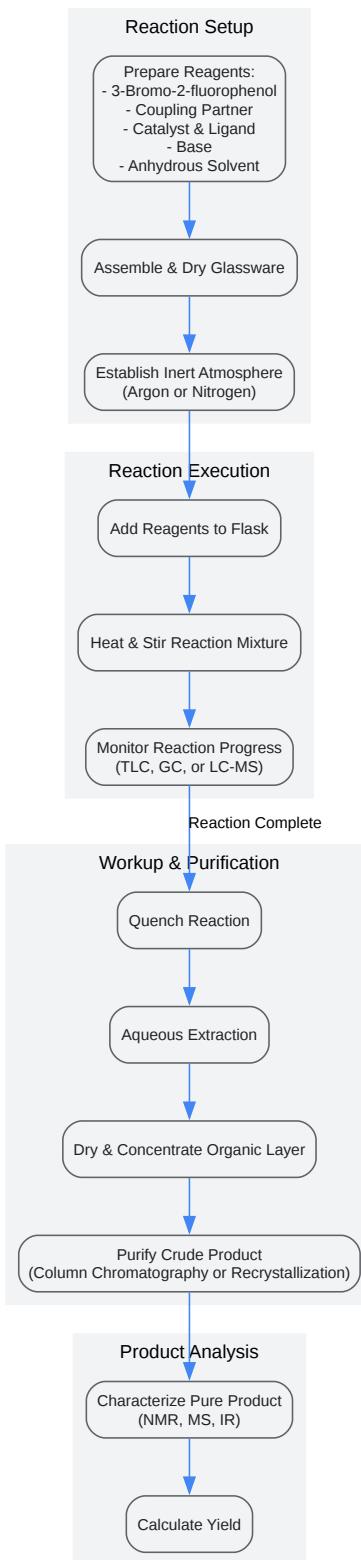
- Potential Cause 1: Co-elution of Product and Starting Material/Byproducts.
 - Troubleshooting:
 - Optimize the solvent system for column chromatography. A gradual gradient elution may be necessary to separate closely eluting compounds.
 - Consider recrystallization as an alternative or additional purification step.

- If the product is an acid or a base, an acid-base extraction during the workup can help remove neutral impurities.
- Potential Cause 2: Presence of Palladium Catalyst Residues.
 - Troubleshooting:
 - Filter the reaction mixture through a pad of celite or silica gel before concentration.
 - Washing the organic layer with an aqueous solution of a chelating agent (e.g., EDTA) can help remove residual palladium.

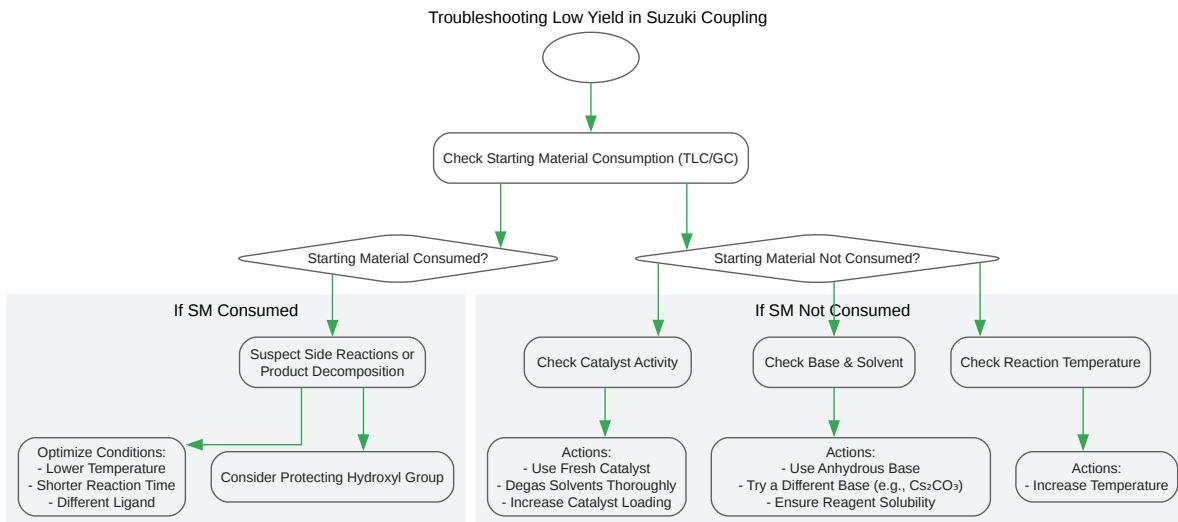
Experimental Workflow and Logic Diagrams

Below are diagrams illustrating a typical experimental workflow for a reaction using **3-Bromo-2-fluorophenol** and a troubleshooting logic tree for a common synthetic problem.

General Experimental Workflow for a Cross-Coupling Reaction

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Caption: General workflow for a cross-coupling reaction.

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Caption: Troubleshooting logic for low yield in Suzuki coupling.

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